

Protocol for Long-Term Storage and Handling of (R,S)-Anatabine

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Compound of Interest

Compound Name: (R,S)-Anatabine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe long-term storage and handling of **(R,S)-Anatabine**. The information is compiled from safety data sheets and product information from various suppliers.

Product Information and Physical Properties

(R,S)-Anatabine is a minor tobacco alkaloid found in plants of the Solanaceae family.[1][2][3][4][5][6] It is the subject of research for its potential therapeutic properties.[1][2]

Property	Value
Chemical Formula	C ₁₀ H ₁₂ N ₂ [6][7][8]
Molecular Weight	160.2 g/mol [7]
Appearance	Light Yellow Oil or supplied as a solution in ethanol.[2][5][7] The tartrate salt is a crystalline solid.[9]
Storage Temperature	-20°C[7][9] or +4°C[8][10]
Stability	≥ 4 years at -20°C[6][7][9]
Solubility	See Table 2

Long-Term Storage

For long-term stability, **(R,S)-Anatabine** and its salts should be stored under the following conditions:

- Temperature: Store at -20°C for maximum stability, with a stated shelf life of at least 4 years. [6][7][9] Some suppliers recommend storage at +4°C.[8][10]
- Atmosphere: Store under an inert atmosphere.[2]
- Container: Use an amber vial to protect from light.[2] The compound is noted to be hygroscopic and light-sensitive.[2]
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day. [7][9]

Handling and Safety Precautions

(R,S)-Anatabine is considered a hazardous substance.[7][9] The deuterated form, **(R,S)-Anatabine-d4**, is classified as toxic if swallowed or inhaled.[11]

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves should be worn.
- Eye Protection: Safety glasses or goggles are required.[12]
- Lab Coat: A standard lab coat should be worn.
- Respiratory Protection: If handling the solid form and generating dust, or working with solutions outside of a fume hood, a respirator may be necessary.[11]

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood.[11]
- An eyewash station and safety shower should be readily available.

Hygiene Practices:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[[12](#)]
- Do not ingest, inhale, get in eyes, on skin, or on clothing.[[7](#)][[9](#)]
- Wash hands thoroughly after handling.[[7](#)][[9](#)][[11](#)]
- Do not eat, drink, or smoke when using this product.[[11](#)]

Spill and Disposal:

- In case of a spill, absorb with an inert material and dispose of as hazardous waste.
- Dispose of unwanted material and containers in accordance with local, regional, national, and international regulations.

Experimental Protocols

Preparation of Stock Solutions

(R,S)-Anatabine is often supplied as a solution in ethanol or as a solid (free base or tartrate salt).[[1](#)][[7](#)]

From Solid:

- Calculate the required mass of **(R,S)-Anatabine** for the desired stock concentration and volume.
- Carefully weigh the solid in a sterile vial.[[1](#)]
- Add the appropriate volume of the desired solvent (e.g., DMSO, Ethanol).
- Vortex thoroughly until the solid is completely dissolved.[[1](#)] Gentle warming or brief sonication can aid dissolution.[[1](#)]

From Ethanol Solution:

- To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen.[5][7]
- Immediately add the solvent of choice to the resulting neat oil.[5][7]

Preparation of Aqueous Working Solutions

For biological experiments, stock solutions in organic solvents should be further diluted into aqueous buffers or isotonic saline.[7][9]

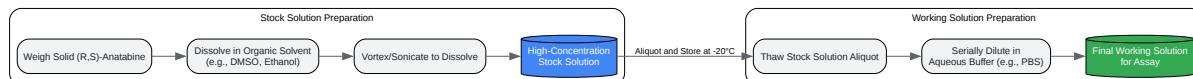
- Thaw a single-use aliquot of the stock solution at room temperature.[1]
- Perform serial dilutions in sterile tubes using the appropriate aqueous medium (e.g., PBS, cell culture medium) to achieve the final desired concentration.[1]
- Ensure the final concentration of the organic solvent is insignificant, as it may have physiological effects.[7][9]

Table 2: Solubility of **(R,S)-Anatabine** Forms

Solvent	(R,S)-Anatabine (Free Base)	(R,S)-Anatabine (Tartrate)
DMSO	~15 mg/mL[2][5][6][7]	~20 mg/mL[9]
DMF	~15 mg/mL[2][5][6][7]	~33 mg/mL[9]
Ethanol	50 mg/mL[6]	~1 mg/mL[9]
PBS (pH 7.2)	~0.3 mg/mL[6][7]	~10 mg/mL[9]

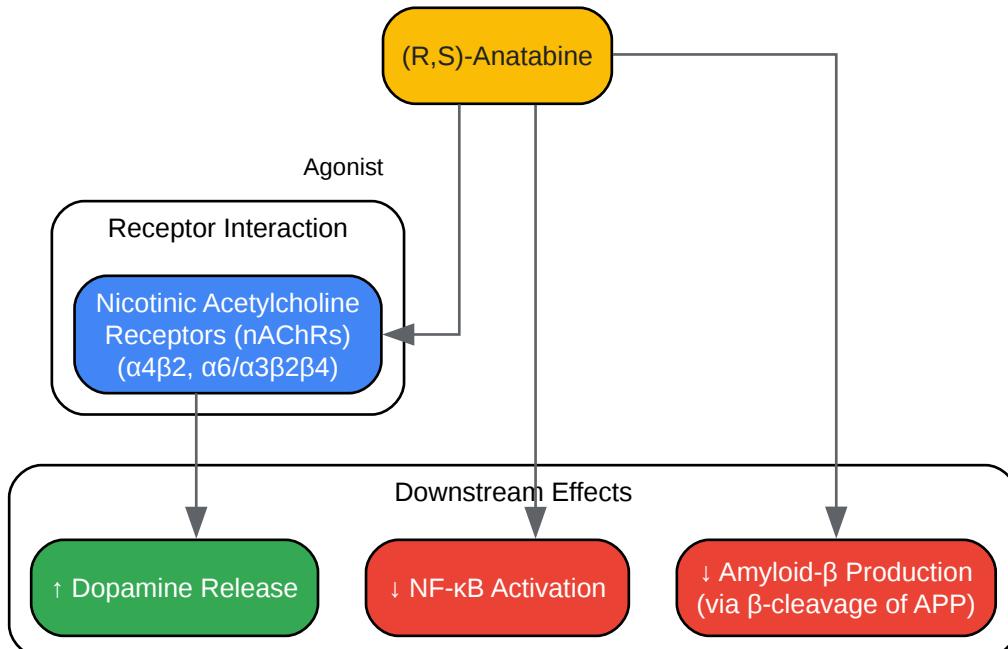
Visualizations

Experimental Workflow: Stock and Working Solution Preparation

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Caption: Workflow for preparing **(R,S)-Anatabine** stock and working solutions.

Simplified Signaling Pathway of **(R,S)-Anatabine**

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